

Application Notes and Protocols for Ampk-IN-3

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Compound of Interest

Compound Name: *Ampk-IN-3*

Cat. No.: *B10855071*

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These application notes provide detailed protocols for the dissolution and storage of **Ampk-IN-3**, a potent and selective AMP-activated protein kinase (AMPK) inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

Product Name: **Ampk-IN-3** Mechanism of Action: A potent and selective inhibitor of AMP-activated protein kinase (AMPK). It has been shown to inhibit AMPK with IC50 values of 107 nM and 60.7 nM for the $\alpha 1$ and $\alpha 2$ subunits, respectively.[1] **Ampk-IN-3** has been observed to decrease the levels of phosphorylated acetyl-CoA carboxylase (p-ACC), a downstream target of AMPK, in K562 cells.[1]

Quantitative Data Summary

Table 1: Solubility of Ampk-IN-3

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (≥ 221.45 mM)	Use of fresh, non-hygroscopic DMSO is recommended for optimal solubility.
DMSO	115 mg/mL	Sonication can aid in dissolution. [2]

Table 2: Storage Conditions for Ampk-IN-3

Form	Storage Temperature	Shelf Life	Notes
Solid (Powder)	-20°C	3 years	Aliquoting is recommended to avoid repeated freeze-thaw cycles.
	4°C	2 years	
In Solvent	-80°C	6 months	
	-20°C	1 month	

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **Ampk-IN-3** for use in various experimental assays.

Materials:

- **Ampk-IN-3** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene microcentrifuge tubes

- Vortex mixer
- Ultrasonic water bath

Protocol:

- Pre-warm DMSO: Before use, bring the anhydrous DMSO to room temperature.
- Weigh **Ampk-IN-3**: In a sterile microcentrifuge tube, carefully weigh the desired amount of **Ampk-IN-3** powder.
- Add DMSO: Add the appropriate volume of DMSO to the tube to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to the calculated mass of **Ampk-IN-3**).
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.
 - Gentle warming of the solution to 37°C can also aid in complete dissolution.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will minimize the number of freeze-thaw cycles and maintain the stability of the compound.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Application in Cell-Based Assays

Objective: To treat cultured cells with **Ampk-IN-3** to investigate its biological effects.

Materials:

- Prepared **Ampk-IN-3** stock solution (in DMSO)
- Cultured cells in appropriate cell culture medium
- Vehicle control (DMSO)

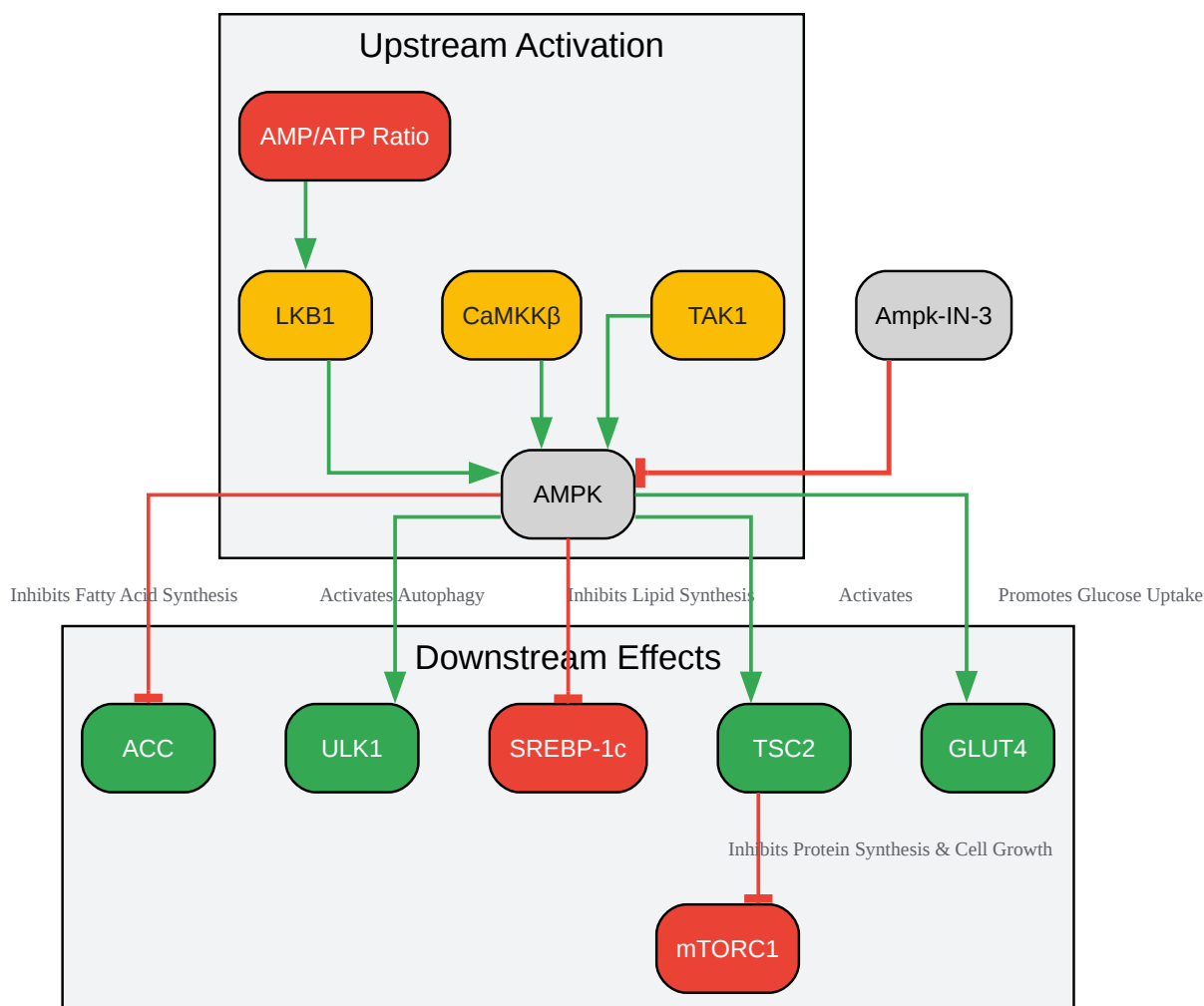
Protocol:

- Cell Seeding: Seed cells in appropriate culture vessels (e.g., 96-well plates, 6-well plates) and allow them to adhere and reach the desired confluency.
- Preparation of Working Solutions:
 - Thaw an aliquot of the **Ampk-IN-3** stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is consistent across all treatment groups (including the vehicle control) and is non-toxic to the cells (typically $\leq 0.5\%$).
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **Ampk-IN-3**) to the cell culture medium as used for the highest concentration of the inhibitor.
- Cell Treatment:
 - Remove the existing medium from the cultured cells.
 - Add the prepared working solutions of **Ampk-IN-3** and the vehicle control to the respective wells.
 - Incubate the cells for the desired period (e.g., 2, 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).^[1]

- **Downstream Analysis:** Following the incubation period, cells can be harvested and processed for various downstream analyses, such as Western blotting for p-ACC levels, cell viability assays, or other relevant functional assays.

Visualizations

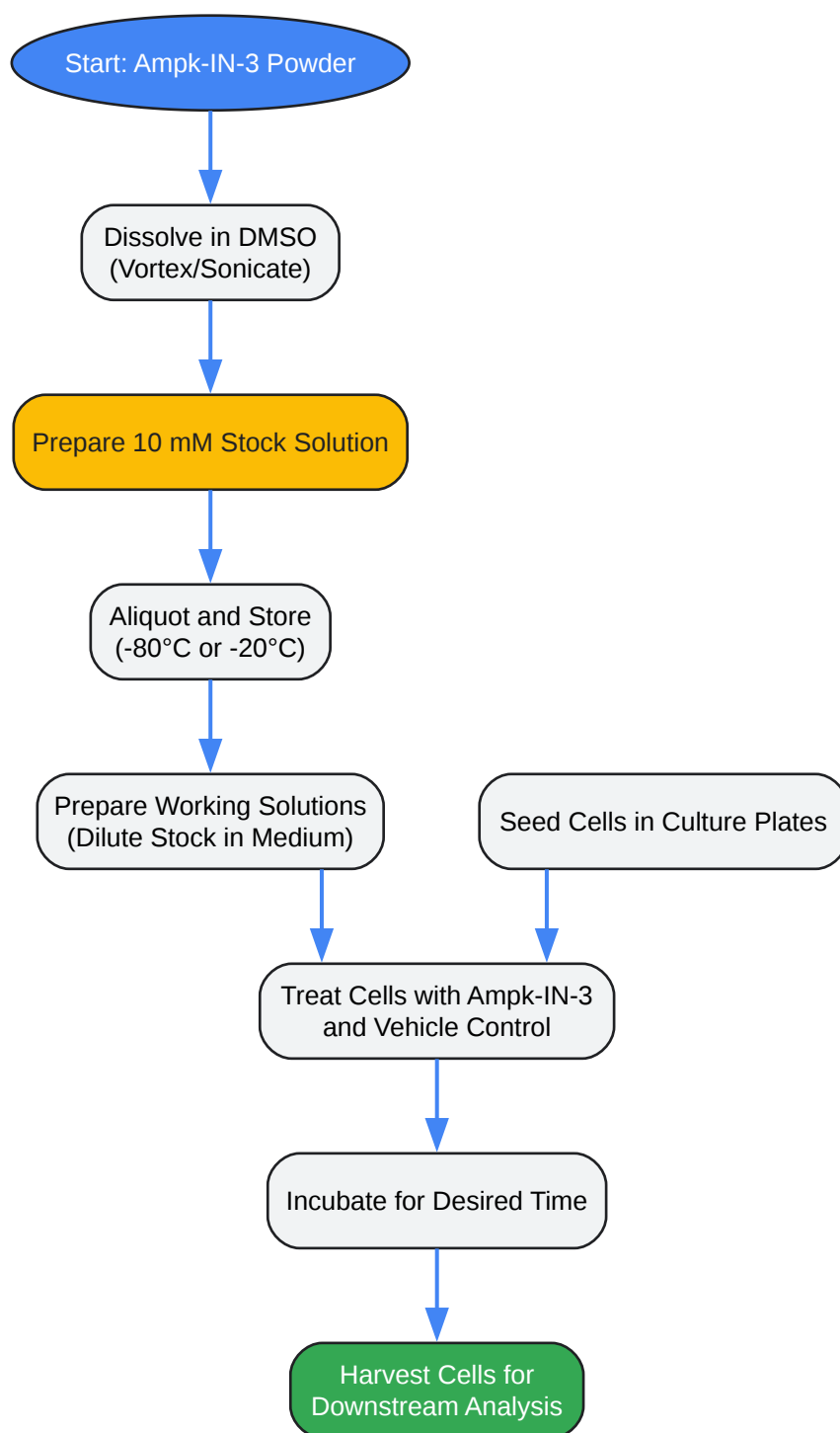
AMPK Signaling Pathway



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Caption: A simplified diagram of the AMPK signaling pathway.

Experimental Workflow for Ampk-IN-3 Treatment



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Caption: Workflow for preparing and using **Ampk-IN-3** in cell culture.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AMPK-IN-3 - Immunomart [immunomart.org]
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